

22-Dehydroclerosteryl Acetate: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 22-Dehydroclerosteryl acetate

Cat. No.: B602786

[Get Quote](#)

For Immediate Release

This technical guide serves as a resource for researchers, scientists, and drug development professionals interested in the sterol compound **22-Dehydroclerosteryl acetate**. While specific in-depth experimental data on this particular molecule is limited in currently available scientific literature, this document provides its known identifiers, discusses the context of related compounds, and outlines general experimental protocols relevant to its class.

Core Identifiers of 22-Dehydroclerosteryl Acetate

Precise identification of a chemical entity is foundational for all research. The primary identifiers for **22-Dehydroclerosteryl acetate** are summarized below.

Identifier	Value	Source
CAS Number	28594-00-5	[1][2][3][4]
Molecular Formula	C31H48O2	[1][3]
Molecular Weight	452.7 g/mol	[1]
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-17-[(2R,3E,5S)-5-ethyl-6-methylhepta-3,6-dien-2-yl]-10,13-dimethyl-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] acetate	[1]
Synonyms	N/A	[1]

Contextual Biological Activity: Clerosterol and Related Derivatives

While dedicated studies on **22-Dehydroclerosteryl acetate** are not readily available, the broader class of clerosterol and other sterol derivatives has been the subject of investigation for various biological activities, particularly in the realm of anticancer research. Cholesterol and its derivatives are integral components of cellular membranes and are involved in various signaling pathways. The disruption of cholesterol metabolism is a known hallmark of certain cancers, making compounds that interfere with these processes potential therapeutic agents.

Research into cholesterol derivatives has indicated their potential as anticancer agents, for instance, in glioblastoma. These compounds can modulate the activity of proteins and influence cellular functions, including those that play a role in cancer growth. The general strategy involves targeting the altered cholesterol metabolism in tumor cells to induce cell death.

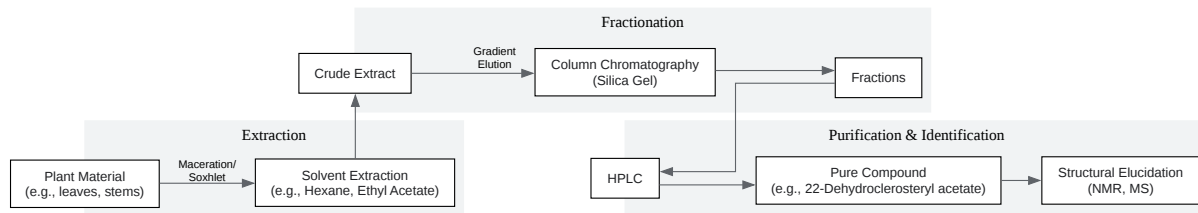
General Experimental Protocols

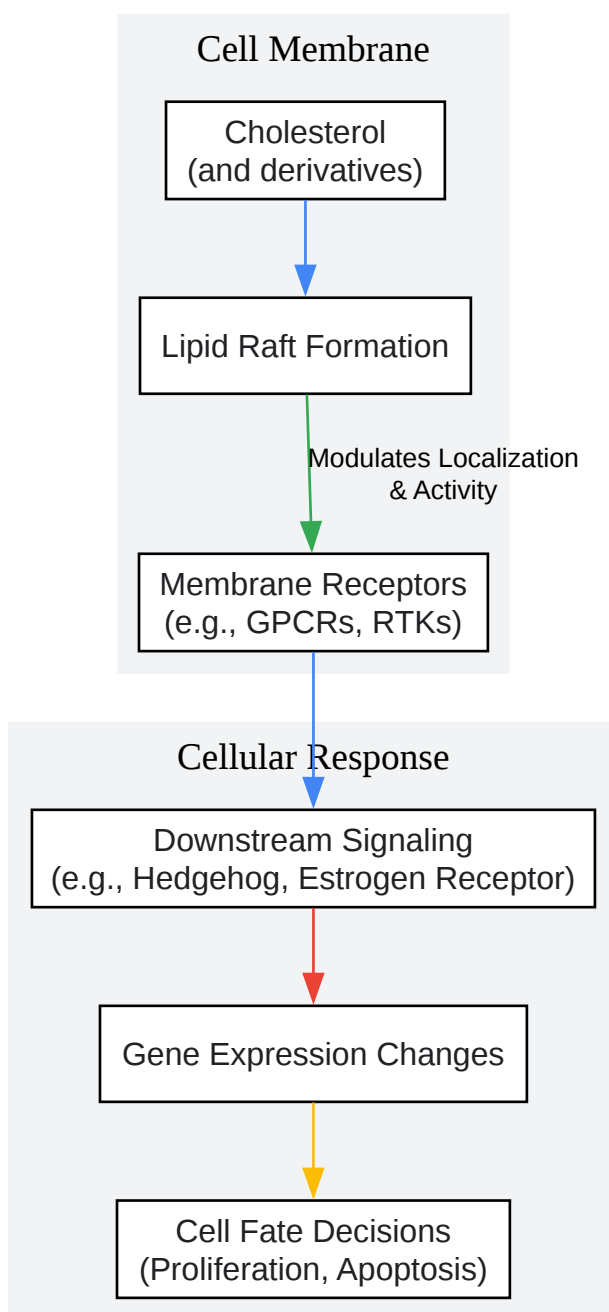
The following sections outline generalized methodologies that are commonly employed in the study of novel sterol compounds. These are not specific to **22-Dehydroclerosteryl acetate** but

represent standard approaches in natural product chemistry and pharmacology.

Isolation and Purification of Sterols from Natural Sources

A general workflow for the isolation of sterols from a plant source, such as *Averrhoa carambola* where sterols have been identified, is depicted below. This process typically involves extraction, fractionation, and chromatographic separation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocrick.com [biocrick.com]
- 2. 22-Dehydroclerosteryl acetate - 上海一研生物科技有限公司 [m.elisa-research.com]
- 3. 22-DEHYDROCLEROSTERYL ACETATE CAS#: 28594-00-5 [m.chemicalbook.com]
- 4. 22-DEHYDROCLEROSTERYL ACETATE | 28594-00-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [22-Dehydroclerosteryl Acetate: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602786#22-dehydroclerosteryl-acetate-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com